

Application Note: Solvent Extraction of Palladium with N,N'-Dimethyldithiooxamide

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Compound of Interest

Compound Name: *N,N'*-Dimethyldithiooxamide

Cat. No.: B089502

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the selective solvent extraction of palladium(II) ions from aqueous solutions using **N,N'-Dimethyldithiooxamide** as the chelating agent. The protocol is based on established principles of palladium coordination chemistry with sulfur-containing ligands and general solvent extraction procedures for platinum group metals.

Introduction

Palladium is a precious metal with widespread applications in catalysis, electronics, and pharmaceutical synthesis. The recovery and purification of palladium from various sources, including spent catalysts and industrial waste streams, is of significant economic and environmental importance. Solvent extraction is a highly effective technique for the selective separation and concentration of metal ions. **N,N'-Dimethyldithiooxamide** is a chelating agent that forms stable complexes with palladium(II) ions, making it a suitable extractant for selective palladium recovery. The sulfur and nitrogen donor atoms in **N,N'-Dimethyldithiooxamide** exhibit a strong affinity for soft metal ions like palladium(II), facilitating its transfer from an aqueous phase to an immiscible organic phase.

This application note details a proposed methodology for the solvent extraction of palladium using **N,N'-Dimethyldithiooxamide**, including the preparation of solutions, the extraction procedure, and the subsequent stripping of palladium from the organic phase.

Experimental Protocols

1. Synthesis of **N,N'-Dimethyldithiooxamide** (A Proposed Method)

Disclaimer: The following is a general synthetic procedure. Researchers should consult relevant synthetic chemistry literature and ensure all safety precautions are taken.

- To a stirred solution of dithiooxamide (1 mole) in ethanol, slowly add a solution of methylamine (2 moles) in ethanol.
- The reaction mixture is refluxed for several hours.
- The progress of the reaction can be monitored by thin-layer chromatography.
- Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure.
- The resulting solid is recrystallized from a suitable solvent (e.g., ethanol/water mixture) to yield purified **N,N'-Dimethyldithiooxamide**.
- The final product should be characterized by appropriate analytical techniques, such as NMR and melting point determination.

2. Palladium Extraction Protocol

- Preparation of Aqueous Phase: Prepare a stock solution of palladium(II) chloride (PdCl_2) in dilute hydrochloric acid (e.g., 0.1 M HCl) to the desired concentration (e.g., 100 ppm). The acidic medium helps to prevent the hydrolysis of palladium ions.
- Preparation of Organic Phase: Dissolve a known concentration of **N,N'-Dimethyldithiooxamide** (e.g., 0.01 M) in a suitable water-immiscible organic solvent such as chloroform or toluene.
- Extraction:
 - In a separatory funnel, mix equal volumes of the aqueous palladium solution and the organic **N,N'-Dimethyldithiooxamide** solution (e.g., 20 mL of each).

- Shake the funnel vigorously for a sufficient time (e.g., 15-30 minutes) to ensure complete phase mixing and complex formation.
- Allow the phases to separate completely. The organic phase, containing the palladium-**N,N'-Dimethyldithiooxamide** complex, will typically be the lower phase if chloroform is used, and the upper phase with toluene.
- Carefully separate the two phases.
- Analysis of Extraction Efficiency:
 - Determine the concentration of palladium remaining in the aqueous phase using a suitable analytical technique such as Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS).
 - The extraction efficiency (%E) can be calculated using the following formula: $\%E = \frac{([Pd]_{initial} - [Pd]_{final})}{[Pd]_{initial}} \times 100$ where $[Pd]_{initial}$ and $[Pd]_{final}$ are the initial and final concentrations of palladium in the aqueous phase, respectively.

3. Palladium Stripping Protocol

- Preparation of Stripping Solution: Prepare a stripping solution of 0.5 M thiourea in 0.5 M hydrochloric acid. Thiourea is an effective stripping agent as it forms a stable, water-soluble complex with palladium, facilitating its transfer back into an aqueous phase.[\[1\]](#)
- Stripping:
 - Transfer the palladium-loaded organic phase from the extraction step into a clean separatory funnel.
 - Add an equal volume of the stripping solution.
 - Shake the funnel vigorously for 15-30 minutes.
 - Allow the phases to separate.
 - Collect the aqueous phase containing the stripped palladium.

- Analysis of Stripping Efficiency:
 - Determine the concentration of palladium in the stripped aqueous phase and the remaining concentration in the organic phase using ICP-OES or AAS.
 - The stripping efficiency can be calculated similarly to the extraction efficiency.

Data Presentation

Disclaimer: The following data are illustrative and based on typical performance for solvent extraction of palladium with similar sulfur-containing ligands. Actual results may vary depending on the specific experimental conditions.

Table 1: Effect of HCl Concentration on Palladium Extraction Efficiency

HCl Concentration (M)	Extraction Efficiency (%)
0.1	> 95
0.5	> 98
1.0	> 99
2.0	> 99
4.0	~ 98

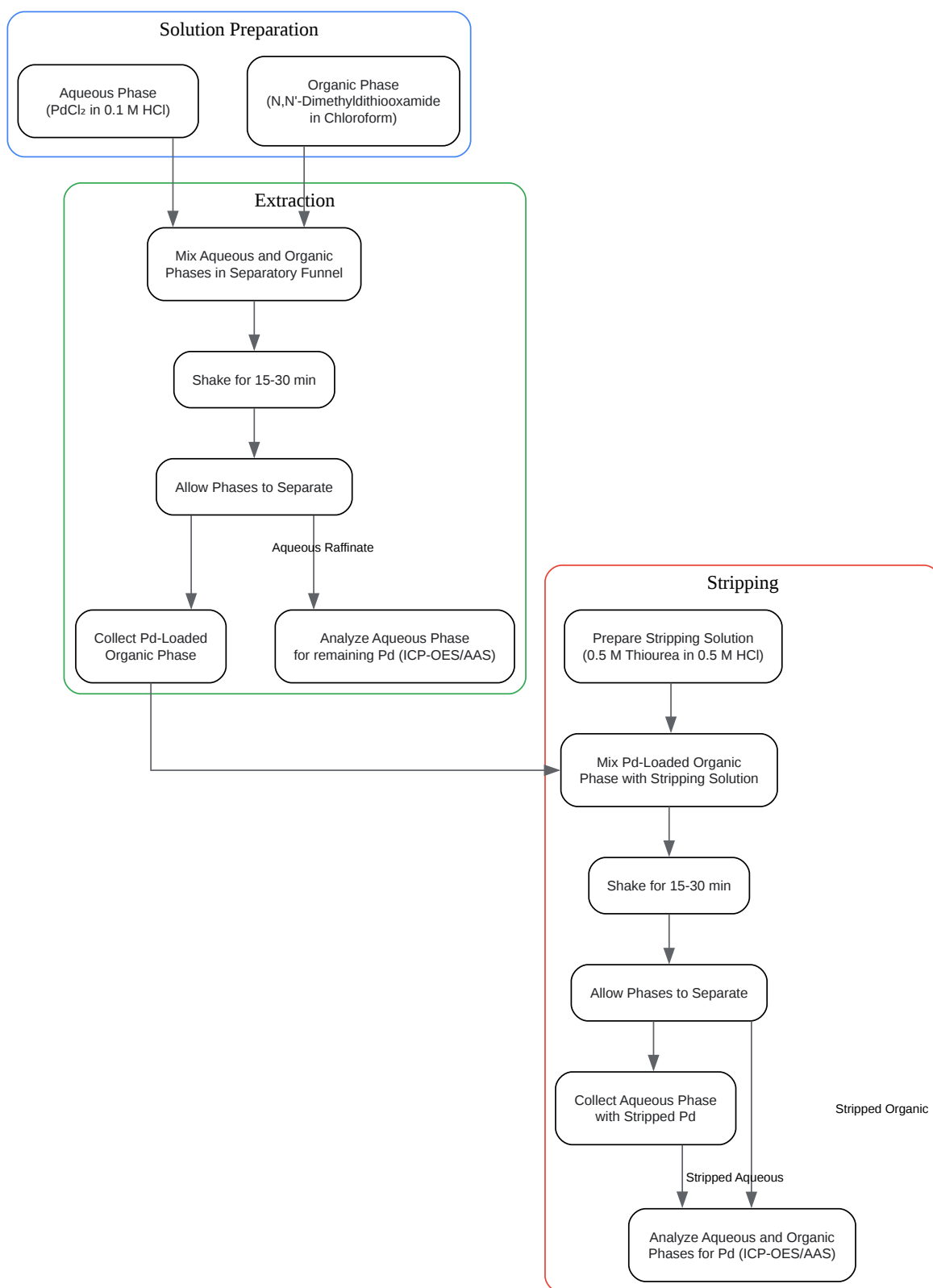
Table 2: Effect of **N,N'-Dimethyldithiooxamide** Concentration on Palladium Extraction Efficiency

Ligand Concentration (M)	Extraction Efficiency (%)
0.001	~ 85
0.005	> 95
0.01	> 99
0.05	> 99

Table 3: Stripping Efficiency with Different Stripping Agents

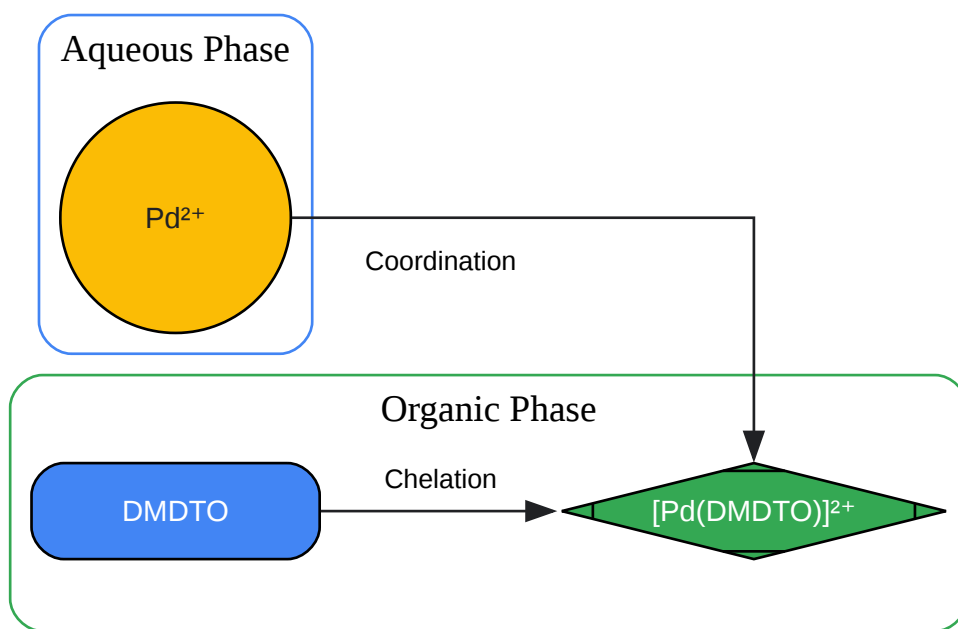
Stripping Agent	Stripping Efficiency (%)
0.5 M HCl	< 10
1 M HNO ₃	< 15
0.5 M Thiourea in 0.5 M HCl	> 98
1 M Ammonia	~ 70

Visualizations



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Caption: Experimental workflow for the solvent extraction and stripping of palladium.



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References

- 1. Synthesis of pincer-type extractants for selective extraction of palladium from PGMs: An improved liquid-liquid extraction approach to current refining processes - PMC [pmc.ncbi.nlm.nih.gov]
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